

An In-depth Technical Guide to Dimethyl 2,2-dimethylmalonate

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Compound of Interest

Compound Name: Dimethyl 2,2-dimethylmalonate

CAS No.: 6065-54-9

Cat. No.: B1295379

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This guide provides a comprehensive technical overview of **dimethyl 2,2-dimethylmalonate** (CAS Number: 6065-54-9), a versatile diester in organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's properties, synthesis, reactivity, and applications, with a focus on its role as a valuable synthetic intermediate.

Core Compound Identity and Properties

Dimethyl 2,2-dimethylmalonate, also known as dimethyl dimethylpropanedioate, is a dialkyl malonate derivative. Its structure is distinguished by the presence of two methyl groups on the alpha-carbon, which significantly influences its reactivity compared to its unsubstituted counterpart, dimethyl malonate.

CAS Number: 6065-54-9

Physicochemical Properties

A summary of the key physicochemical properties of **dimethyl 2,2-dimethylmalonate** is presented in the table below. These properties are crucial for its handling, purification, and

application in various chemical reactions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₄	[1]
Molecular Weight	160.17 g/mol	[2]
Appearance	Colorless transparent liquid	
Boiling Point	168.6 °C at 760 mmHg	
Density	1.0675 g/cm ³	
Refractive Index	1.416	
Flash Point	71.6 °C	
Solubility	Soluble in organic solvents such as ethanol and ether; limited solubility in water.	

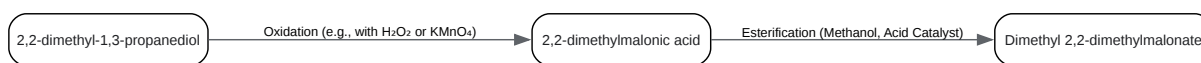
Spectroscopic Data

Definitive spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **dimethyl 2,2-dimethylmalonate** is not readily available in public databases. Commercial suppliers of this compound have noted that analytical data is not always collected for this specific product[2]. Researchers are advised to acquire their own analytical data to confirm the identity and purity of the compound before use. For reference, the spectroscopic data for the closely related but structurally distinct compound, diethyl 2,2-dimethylmalonate, is available and can offer some comparative insights[3][4][5][6].

Synthesis of Dimethyl 2,2-dimethylmalonate

The primary route for the synthesis of **dimethyl 2,2-dimethylmalonate** is the esterification of 2,2-dimethylmalonic acid with methanol. This process can be catalyzed by an acid, such as p-toluenesulfonic acid. The synthesis can be conceptualized as a two-step process, starting from 2,2-dimethyl-1,3-propanediol.

Overall Synthesis Workflow



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Caption: General synthesis pathway for **dimethyl 2,2-dimethylmalonate**.

Experimental Protocol: Two-Step Synthesis

Step 1: Oxidation of 2,2-dimethyl-1,3-propanediol to 2,2-dimethylmalonic acid

This initial step involves the oxidation of the diol to the corresponding dicarboxylic acid. Various oxidizing agents can be employed, including potassium permanganate (KMnO_4) or hydrogen peroxide (H_2O_2) in the presence of a suitable catalyst.

Step 2: Esterification of 2,2-dimethylmalonic acid

The second step is a classic Fischer esterification.

- Reactants: 2,2-dimethylmalonic acid, Methanol (in excess, to act as both reactant and solvent), and a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- Procedure:
 - Combine 2,2-dimethylmalonic acid and an excess of methanol in a round-bottom flask equipped with a reflux condenser.
 - Add a catalytic amount of the acid catalyst.
 - Heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mixture and remove the excess methanol under reduced pressure.
 - The residue is then worked up, typically by dissolving it in an organic solvent, washing with a weak base (like sodium bicarbonate solution) to neutralize the acid catalyst, followed by washing with brine.

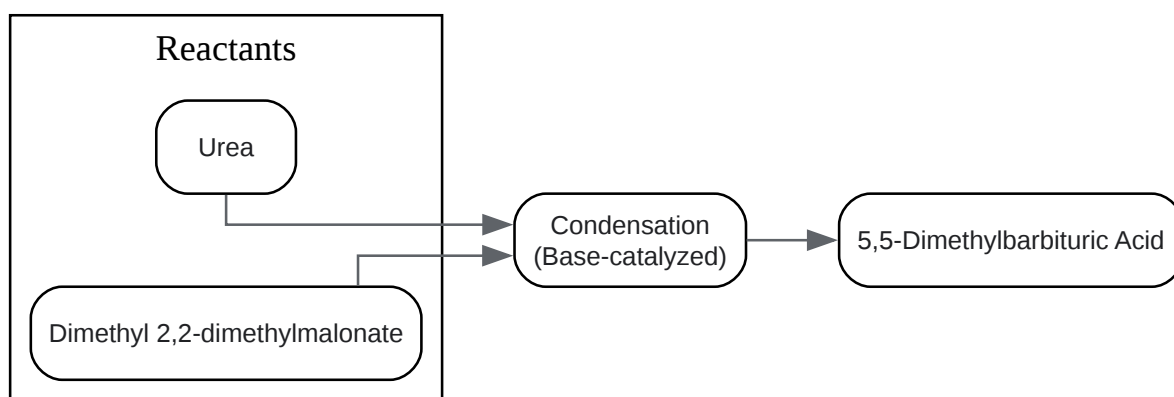
- The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is evaporated.
- The crude product can be purified by distillation under reduced pressure to yield pure **dimethyl 2,2-dimethylmalonate**.

Chemical Reactivity and Applications in Synthesis

The gem-dimethyl group at the alpha-position of **dimethyl 2,2-dimethylmalonate** sterically hinders this position, preventing the deprotonation and subsequent alkylation reactions that are characteristic of other malonic esters in the well-known malonic ester synthesis[7]. This lack of an acidic alpha-proton dictates its reactivity, making it a useful building block where the core dimethylmalonate structure is desired without further substitution at the central carbon.

Use in the Synthesis of Barbiturates

Malonic esters are foundational in the synthesis of barbiturates, a class of central nervous system depressants[8][9]. The synthesis involves the condensation of a disubstituted malonic ester with urea, typically in the presence of a strong base like sodium ethoxide. While diethyl malonate is commonly used, **dimethyl 2,2-dimethylmalonate** can, in principle, be used to synthesize 5,5-dimethylbarbituric acid.



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Caption: Condensation reaction for the synthesis of 5,5-dimethylbarbituric acid.

The reaction mechanism involves the deprotonation of urea by a strong base, making it a more potent nucleophile. The resulting urea anion then attacks the electrophilic carbonyl carbons of the **dimethyl 2,2-dimethylmalonate** in a stepwise condensation, leading to the cyclized barbiturate product after the elimination of two molecules of methanol[10].

Intermediate in Pharmaceutical and Agrochemical Synthesis

Dimethyl 2,2-dimethylmalonate serves as an important intermediate in the synthesis of various pharmaceuticals and agrochemicals.

- **Pipemidic Acid Synthesis:** It is a key precursor in the synthesis of pipemidic acid, an antibacterial agent.
- **Nalidixic Acid and Quinolone Antibiotics:** The malonic ester synthesis is a general strategy for the synthesis of nalidixic acid and other quinolone antibiotics[11][12][13]. While diethyl malonate is often cited, the core malonate structure is fundamental to the synthetic route.
- **Pesticide and Fragrance Intermediates:** This compound is also utilized in the manufacturing of certain pesticides and as an intermediate in the fragrance industry.

Safety and Handling

Dimethyl 2,2-dimethylmalonate is a chemical that requires careful handling in a laboratory or industrial setting. The following information is a summary of the hazards and necessary precautions.

Hazard Identification

- **GHS Classification:**
 - Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
 - Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
 - Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.

- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Recommended Safety Precautions

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
 - Skin Protection: Wear compatible chemical-resistant gloves.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Wash thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

Conclusion

Dimethyl 2,2-dimethylmalonate is a specialized chemical intermediate with significant applications in the pharmaceutical, agrochemical, and fragrance industries. Its unique structure, with a sterically hindered alpha-carbon, directs its reactivity towards condensation reactions rather than alkylation, making it a valuable synthon for specific molecular frameworks. A thorough understanding of its properties, synthesis, and safe handling is essential for its effective and responsible use in research and development.

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